

An In-depth Technical Guide to the Physical Properties of Allyl Phenoxyacetate

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Compound of Interest

Compound Name: Allyl phenoxyacetate

Cat. No.: B160265

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **allyl phenoxyacetate**. The information is presented to support research, development, and quality control activities involving this compound. All quantitative data are summarized in structured tables for ease of reference, and detailed experimental protocols for key physical property determination are provided.

Core Physical and Chemical Properties

Allyl phenoxyacetate is a clear, colorless to pale yellow liquid.^{[1][2][3]} It is recognized by its CAS Number 7493-74-5.^{[1][2][3][4][5][6][7][8][9][10][11][12][13][14][15]} The compound is characterized by a molecular formula of $C_{11}H_{12}O_3$ and a molecular weight of approximately 192.21 g/mol.^{[1][2][3][4][11][14][15]}

It possesses a characteristic sweet, fruity odor with notes of honey and pineapple.^{[2][3][8]} This makes it a common ingredient in the flavor and fragrance industry.^{[1][3]}

Quantitative Physical Properties

The following tables summarize the key quantitative physical properties of **allyl phenoxyacetate**.

Table 1: Boiling Point

Value	Conditions	Source(s)
265-266 °C	Atmospheric Pres.	[8][14]
137 °C	1 Torr	[5]
133 °C	Not specified	[4]

Table 2: Density

Value	Temperature	Source(s)
1.102 g/mL	25 °C	[1][8][14]
1.08 g/cm ³	Not specified	[4]
1.0820 g/cm ³	20 °C	[5][6]
1.100 - 1.105 g/mL	25 °C	
1.101 - 1.106 g/mL	20 °C	[2]
1.100 to 1.110 g/mL	25 °C	[3]

Table 3: Refractive Index

Value	Temperature	Source(s)
1.516 (n ₂₀ /D)	20 °C	[8][14]
1.5240	20 °C	[4]
1.514 - 1.518 (n ₂₀ /D)	20 °C	[1]
1.5120 - 1.5180	20 °C	[2]

Table 4: Solubility

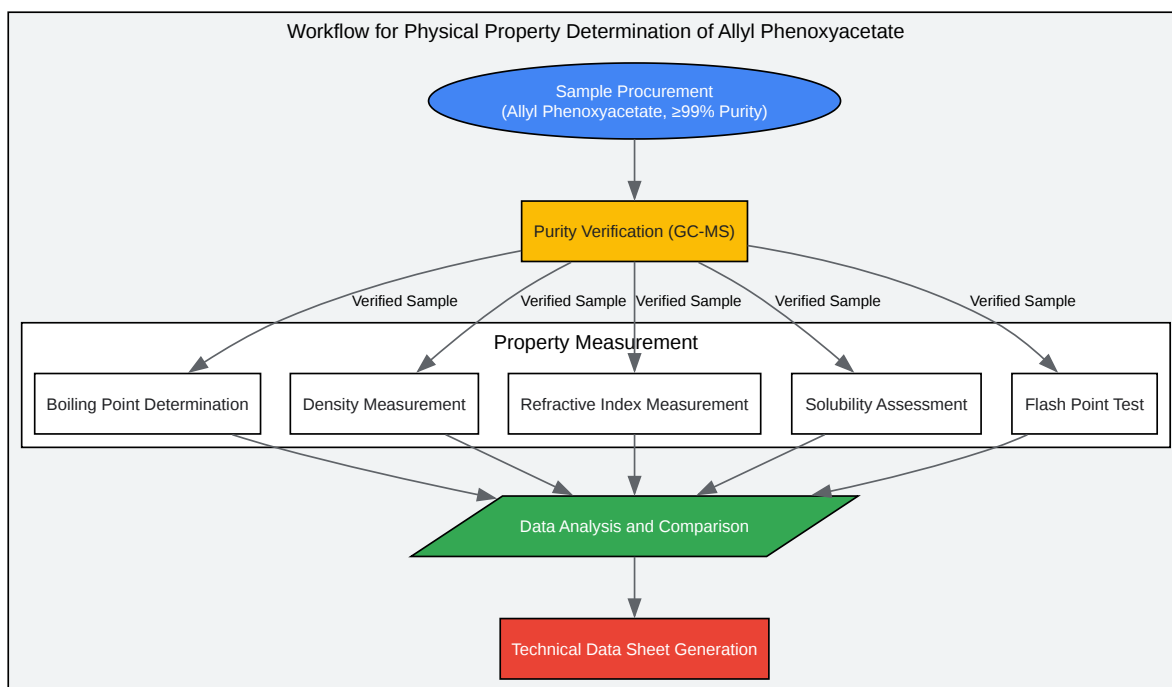
Solvent	Solubility	Source(s)
Water	Practically insoluble	[4] [6]
Water	585 mg/L @ 20 °C (experimental)	[7]
Alcohol	Soluble	[7]
Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	Soluble	[10]

Table 5: Other Properties

Property	Value	Source(s)
Flash Point	> 100 °C (> 212 °F) TCC	[7]
Flash Point	135 °C	[2] [6]
Flash Point	140 °C (284 °F) - closed cup	
Flash Point	> 230 °F	[14]
logP (o/w)	2.607 (estimated)	[7]
Vapor Density	6.63	[4]

Experimental Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the experimental determination of the key physical properties of a liquid chemical such as **allyl phenoxyacetate**.



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Caption: Experimental workflow for determining the physical properties of **allyl phenoxyacetate**.

Experimental Protocols

Detailed methodologies for the determination of key physical properties are outlined below. These protocols are based on standard laboratory practices and established guidelines.

Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid. This protocol describes the distillation method, a common and accurate technique.

Apparatus:

- Distillation flask with a side arm
- Condenser
- Receiving flask
- Calibrated thermometer (-10 to 300 °C)
- Heating mantle or oil bath
- Boiling chips

Procedure:

- Place a small volume (e.g., 20-30 mL) of **allyl phenoxyacetate** into the distillation flask.
- Add a few boiling chips to ensure smooth boiling.
- Set up the distillation apparatus. The thermometer bulb should be positioned so that the top of the bulb is level with the bottom of the side arm leading to the condenser.
- Begin circulating cold water through the condenser.
- Gently heat the flask using the heating mantle or oil bath.
- Record the temperature when the liquid begins to boil and a steady stream of condensate is observed in the condenser. This temperature, when the distillation rate is about one drop per second and the temperature is constant, is the boiling point.
- If determining the boiling point at reduced pressure, a vacuum pump and manometer are connected to the system, and the pressure is recorded along with the temperature.

Principle: Density is the mass per unit volume of a substance. This protocol uses a pycnometer for precise measurement.

Apparatus:

- Pycnometer (a specific volume glass flask)
- Analytical balance (readable to ± 0.1 mg)
- Constant temperature water bath
- Calibrated thermometer

Procedure:

- Clean and dry the pycnometer thoroughly.
- Determine and record the mass of the empty, dry pycnometer.
- Fill the pycnometer with distilled water and place it in a constant temperature water bath (e.g., 25 °C) until it reaches thermal equilibrium.
- Adjust the water level to the calibration mark, ensuring no air bubbles are present.
- Remove the pycnometer from the bath, dry the outside, and record its mass.
- Empty and dry the pycnometer again.
- Fill the pycnometer with **allyl phenoxyacetate** and repeat steps 3-5.
- Calculate the density using the following formula: $\text{Density (g/mL)} = (\text{mass of allyl phenoxyacetate}) / (\text{mass of water}) \times \text{density of water at the measurement temperature}$.

Principle: The refractive index of a substance is the ratio of the speed of light in a vacuum to its speed in the substance. It is a characteristic property and is sensitive to temperature.

Apparatus:

- Abbe refractometer
- Constant temperature water bath connected to the refractometer
- Light source (typically a sodium lamp, D-line)

- Dropper or pipette

Procedure:

- Turn on the refractometer and the light source.
- Circulate water from the constant temperature bath through the refractometer prisms to bring them to the desired temperature (e.g., 20 °C).
- Open the prisms and clean their surfaces with a soft tissue and a suitable solvent (e.g., ethanol or acetone). Allow them to dry completely.
- Place a few drops of **allyl phenoxyacetate** onto the surface of the lower prism.
- Close the prisms firmly.
- Adjust the instrument to bring the dividing line between the light and dark fields into the crosshairs of the eyepiece.
- If necessary, adjust the compensator to eliminate any color fringes.
- Read the refractive index from the scale.

Principle: This protocol describes a qualitative and semi-quantitative method for determining the solubility of **allyl phenoxyacetate** in various solvents.

Apparatus:

- Test tubes with stoppers
- Graduated pipettes or burettes
- Vortex mixer
- Analytical balance

Procedure:

- Qualitative Assessment:

- Place a small amount (e.g., 0.1 mL) of **allyl phenoxyacetate** into a test tube.
- Add a small volume (e.g., 3 mL) of the solvent to be tested (e.g., water, ethanol).
- Stopper the test tube and shake vigorously or use a vortex mixer for 1-2 minutes.
- Observe the mixture for homogeneity. If the liquid is clear with no visible droplets, it is considered soluble. If it is cloudy or forms a separate layer, it is insoluble or sparingly soluble.
- Semi-Quantitative Assessment (for water solubility):
 - Prepare a series of known concentrations of **allyl phenoxyacetate** in water.
 - Observe the solutions for the highest concentration that forms a clear, homogeneous solution after vigorous mixing and allowing it to stand. This provides an approximate solubility limit.
 - For more precise measurements, analytical techniques such as UV-Vis spectroscopy or HPLC can be used to determine the concentration of the solute in a saturated solution.

Principle: The flash point is the lowest temperature at which a liquid can form an ignitable mixture in air near the surface of the liquid. The closed-cup method is generally used for higher flash point liquids.

Apparatus:

- Pensky-Martens closed-cup tester
- Heat source
- Stirrer
- Ignition source (e.g., a small flame or electric igniter)
- Calibrated thermometer

Procedure:

- Ensure the apparatus is clean and dry.
- Pour the **allyl phenoxyacetate** sample into the test cup up to the filling mark.
- Place the lid on the cup and insert the thermometer.
- Begin heating the sample at a slow, constant rate while continuously stirring.
- At regular temperature intervals, apply the ignition source to the opening in the cup lid.
- The flash point is the lowest temperature at which the application of the ignition source causes the vapor above the liquid to ignite with a brief flash.
- Record the temperature at which the flash occurs.

Spectral Data

Spectral data for **allyl phenoxyacetate**, including IR and Mass Spectra, are available in public databases such as the NIST WebBook.^[11] This information is crucial for structural elucidation and identity confirmation. Researchers are encouraged to consult these resources for detailed spectral information.^{[11][12]}

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